

Technical Guide: Molecular Weight of (3-(Methoxycarbonyl)-4-methylphenyl)boronic acid

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Compound of Interest

Compound Name: (3-(Methoxycarbonyl)-4-methylphenyl)boronic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **(3-(Methoxycarbonyl)-4-methylphenyl)boronic acid**, a compound of interest in various research and development applications.

Molecular Identity and Formula

(3-(Methoxycarbonyl)-4-methylphenyl)boronic acid is a substituted phenylboronic acid derivative. Its structure is characterized by a methyl group and a methoxycarbonyl group attached to the phenyl ring, along with the boronic acid functional group.

Based on its chemical structure, the molecular formula is determined to be $C_9H_{11}BO_4$ ^{[1][2]}.

Calculation of Molecular Weight

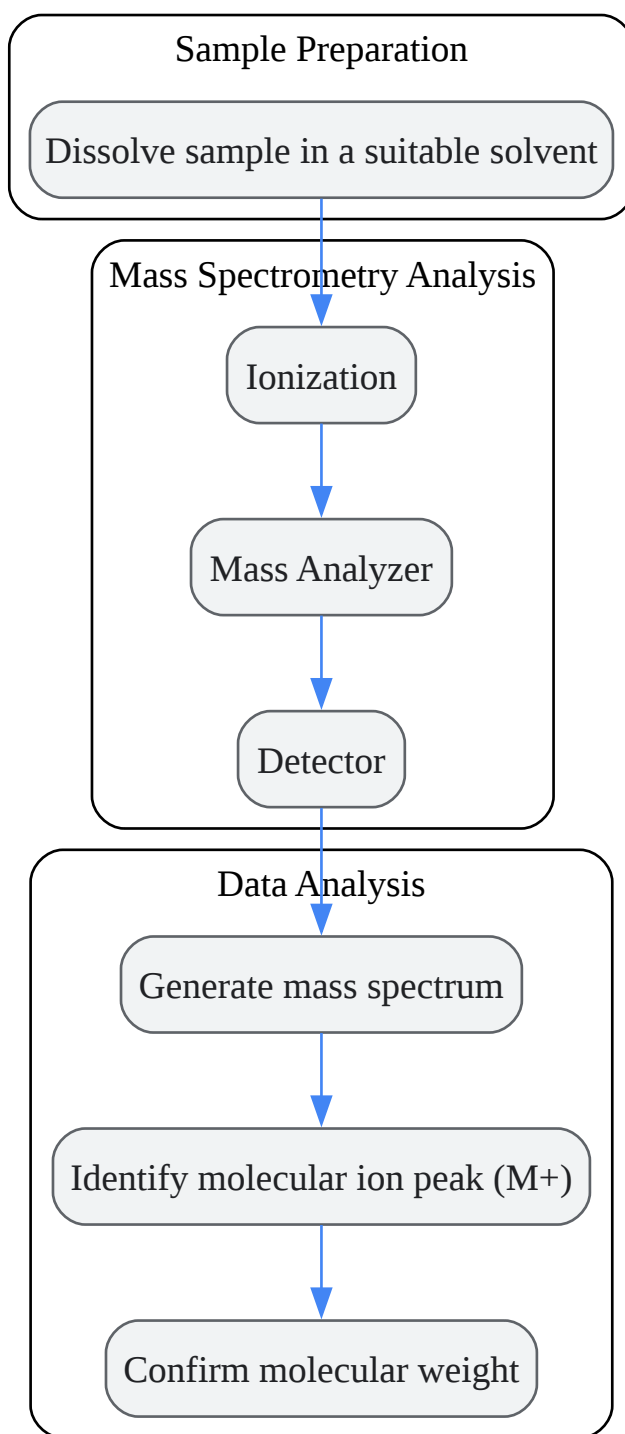
The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the molecular formula and the standard atomic weights of the constituent elements.

Element	Symbol	Count	Standard Atomic Weight (amu)	Total Atomic Weight (amu)
Carbon	C	9	12.011[3][4][5][6]	108.099
Hydrogen	H	11	1.008[7][8][9][10][11]	11.088
Boron	B	1	10.811[12][13][14][15][16]	10.811
Oxygen	O	4	15.999[17][18][19][20][21]	63.996
Total	193.994			

The calculated molecular weight of **(3-(Methoxycarbonyl)-4-methylphenyl)boronic acid** is 193.99 g/mol [1][2][22].

Experimental Verification

While the molecular weight can be calculated theoretically, it is typically confirmed experimentally using techniques such as mass spectrometry. A generalized workflow for this process is outlined below.



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References

- 1. chemscene.com [chemscene.com]
- 2. cenmed.com [cenmed.com]
- 3. Atomic/Molar mass [westfield.ma.edu]
- 4. quora.com [quora.com]
- 5. m.youtube.com [m.youtube.com]
- 6. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 7. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 8. How many grams does an atom of hydrogen weigh? - askITians [askiitians.com]
- 9. quora.com [quora.com]
- 10. Hydrogen - Wikipedia [en.wikipedia.org]
- 11. youtube.com [youtube.com]
- 12. Atomic Weight of Boron | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 13. Boron - Wikipedia [en.wikipedia.org]
- 14. Boron - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 15. #5 - Boron - B [hobart.k12.in.us]
- 16. Atomic Weights and Isotopic Compositions for Boron [physics.nist.gov]
- 17. princeton.edu [princeton.edu]
- 18. Oxygen - Wikipedia [en.wikipedia.org]
- 19. youtube.com [youtube.com]
- 20. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- 21. Oxygen, atomic [webbook.nist.gov]
- 22. 3-(Methoxycarbonyl)-4-methylphenylboronic acid | 1048330-10-4 [sigmaaldrich.com]
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